

Application Notes and Protocols for Solid-State ^{195}Pt NMR of Heterogeneous Catalysts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum-195*

Cat. No.: *B083798*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy of ^{195}Pt is a powerful technique for characterizing the local structure and electronic environment of platinum species in heterogeneous catalysts.^{[1][2]} Due to the high sensitivity of the ^{195}Pt chemical shift to the coordination environment, oxidation state, and ligand identity, this method provides invaluable insights into the nature of active sites, which is crucial for establishing structure-activity relationships.^{[1][3][4][5]} This document provides detailed application notes and experimental protocols for conducting solid-state ^{195}Pt NMR studies on heterogeneous catalytic materials.

Recent advancements in solid-state NMR, such as fast magic angle spinning (MAS), proton detection, and dynamic nuclear polarization surface-enhanced NMR spectroscopy (DNP-SENS), have significantly improved the feasibility and resolution of ^{195}Pt NMR experiments, even for catalysts with low platinum loadings (0.2-5 wt%).^{[1][2][6]} These techniques help to overcome challenges associated with broad spectral lines and low sensitivity.^{[1][2]}

Key Applications

- Structural Elucidation of Active Sites: Determination of the coordination number, geometry, and nature of ligands surrounding platinum atoms.^[1]

- Identification of Different Platinum Species: Distinguishing between metallic platinum nanoparticles, single-atom catalysts (SACs), and various oxidized platinum species on a support.[7][8]
- Probing Metal-Support Interactions: Understanding the influence of the support material on the electronic properties of the platinum centers.[8]
- Monitoring Catalyst Synthesis and Treatment: Tracking changes in the platinum species during different stages of catalyst preparation, activation, and reaction.[7]
- Correlating Structure with Catalytic Performance: Establishing relationships between specific platinum site structures and their catalytic activity and selectivity.

Experimental Protocols

A generalized protocol for acquiring solid-state ^{195}Pt NMR spectra of a heterogeneous catalyst is outlined below. This protocol may require optimization based on the specific catalyst system and available NMR hardware.

Sample Preparation

- Catalyst Loading: Ensure the catalyst has a sufficient platinum loading for detection. While advanced techniques can analyze samples with < 1 wt% Pt, higher loadings (e.g., 3-5 wt%) are often beneficial.[2][6]
- Sample Packing: Carefully pack the powdered catalyst into an appropriate MAS rotor (e.g., 1.3 mm, 2.5 mm, or 4 mm). The packing should be uniform and tight to ensure stable spinning.
- Hydration/Solvent Content: The presence of adsorbed water or solvents can influence the spectra. Samples may need to be dried under vacuum or a flow of inert gas prior to analysis, depending on the experimental goals. For DNP-SENS experiments, the sample is typically impregnated with a solution containing a polarizing agent.

Spectrometer Setup and Calibration

- Tuning and Matching: Tune and match the NMR probe to the ^{195}Pt frequency (approximately 21.4 MHz on a 100 MHz ^1H spectrometer).[5] If indirect detection methods are used, the

probe must also be tuned for the spy nucleus (e.g., ^1H or ^{31}P).

- Reference Compound: Use a suitable reference compound for chemical shift calibration. The primary standard is 1.2 M Na_2PtCl_6 in D_2O .[\[5\]](#)[\[9\]](#)
- Magic Angle Spinning (MAS): Set the MAS rate. Fast MAS (≥ 25 kHz) is often employed to average out broadening interactions and improve spectral resolution.[\[1\]](#)[\[10\]](#)

Data Acquisition

The choice of pulse sequence depends on the nature of the sample and the information desired.

A. Direct ^{195}Pt Detection (for samples with high Pt loading):

- Pulse Sequence: A simple pulse-acquire sequence or a Carr-Purcell-Meiboom-Gill (CPMG) echo train can be used to enhance sensitivity for broad signals.
- Recycle Delay: The recycle delay should be set to at least 1.3 times the spin-lattice relaxation time (T_1) of the ^{195}Pt nuclei. T_1 values for platinum can be long, requiring significant signal averaging time.

B. Indirect Detection via ^1H or ^{31}P (for samples with low Pt loading):

- Rationale: These methods exploit the higher sensitivity of nuclei like ^1H or ^{31}P to indirectly detect the ^{195}Pt signal, significantly reducing acquisition time.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Pulse Sequences:
 - Dipolar Heteronuclear Multiple Quantum Coherence (D-HMQC): A robust sequence for correlating ^1H and ^{195}Pt nuclei.[\[2\]](#)[\[12\]](#)
 - J-Resolved and J-HMQC: These sequences are useful for measuring J-couplings between ^{195}Pt and other nuclei (e.g., ^{31}P), providing through-bond connectivity information.[\[10\]](#)[\[13\]](#)
- Key Parameters:

- Contact Time (for cross-polarization): Optimize the contact time to maximize signal transfer from the sensitive nucleus to ^{195}Pt .
- Sideband-Selective Pulses: For very broad spectra, low-power, long-duration sideband-selective pulses can be used to excite different parts of the spectrum sequentially.[2][12] The full spectrum is then reconstructed by acquiring a series of 1D spectra with varying ^{195}Pt pulse offsets.[2]

C. Dynamic Nuclear Polarization (DNP):

- Principle: DNP enhances the signal by transferring polarization from unpaired electrons to the nuclei of interest. This can lead to sensitivity gains of one to two orders of magnitude.
- Procedure:
 - Impregnate the catalyst with a solution containing a stable radical (e.g., AMUPol, TEKPol).
 - Perform the NMR experiment at cryogenic temperatures (e.g., ~ 100 K).
 - Irradiate the sample with microwaves at a frequency close to the electron paramagnetic resonance (EPR) frequency of the radical to enhance nuclear polarization.

Data Presentation: Quantitative ^{195}Pt NMR Parameters

The following tables summarize typical ^{195}Pt NMR parameters for different types of platinum species found in heterogeneous catalysts. These values are indicative and can vary based on the specific support, ligands, and catalyst preparation methods.

Table 1: ^{195}Pt Isotropic Chemical Shifts (δ_{iso}) for Various Platinum Species.

| Platinum Species Type | Coordination Environment | Support/Ligands | δ_{iso} (ppm) |
|-------------------------|---|---------------------------------|----------------------------------|
| Pt(0) Nanoparticles | Metallic Pt | Carbon, Al_2O_3 | +4000 to +5000 (Knight Shift) |
| Pt Single-Atom Catalyst | Pt-O_4 | Silica | ~ -2819 |
| Pt(II) Complex | $\text{Pt}(\text{acac})_2$ | - | ~ -2844 |
| Pt(II) Surface Species | $\text{HPt}(\text{P}^t\text{Bu}_3)_2\text{OSi}$ | Silica | ~ -4503 |
| Pt(IV) Reference | $[\text{PtCl}_6]^{2-}$ | D_2O | 0 |

Data compiled from multiple sources.[\[12\]](#)

Table 2: ^{195}Pt Chemical Shift Anisotropy (CSA) Parameters for Supported Pt Species.

| Catalyst System | δ_{iso} (ppm) | Span (Ω) (ppm) | Skew (κ) |
|---|-----------------------------|-------------------------|-------------------|
| Pt(acac) ₂ on Silica (3/SiO ₂) | -2819 | 12682 | -0.7 |
| Pt(P ^t Bu ₃) ₂ on Silica (4/SiO ₂) | -3327 | 4719 | -0.7 |
| HPt(P ^t Bu ₃) ₂ OSi on Silica | -4503 | 630 | -0.4 |

The span (Ω) and skew (κ) describe the shape and asymmetry of the chemical shift tensor, providing detailed information about the local electronic symmetry.[\[12\]](#)

Table 3: $^1\text{J}(\text{P}^{31}\text{P}-\text{Pt})$ Coupling Constants for Platinum-Phosphine Species.

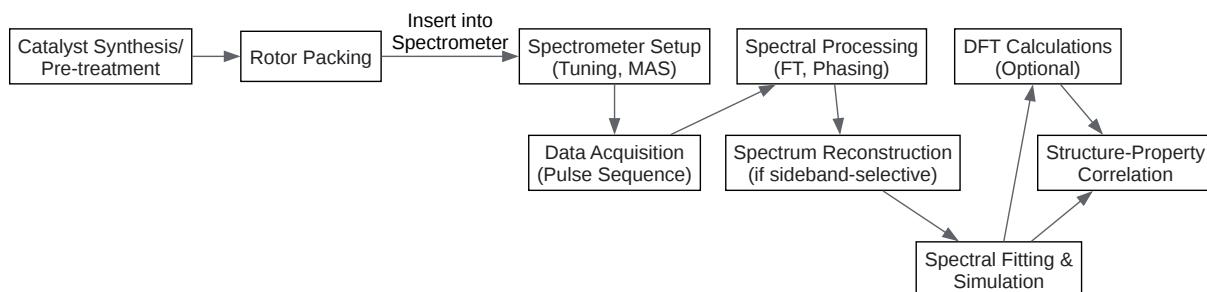
| Compound/Species | $^1J(^{31}P-^{195}Pt)$ (Hz) |
|---|-----------------------------|
| Pt(PtBu ₃) ₂ | 3600 |
| [HPt(PtBu ₃) ₂] ⁺ | 2500 |
| cis-PtCl ₂ (PtBu ₃) ₂ | 3300 |

J-coupling constants are sensitive to the bonding between the platinum and the coupled nucleus.[10][14]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for characterizing heterogeneous catalysts using solid-state ¹⁹⁵Pt NMR, from sample preparation to data analysis and interpretation.

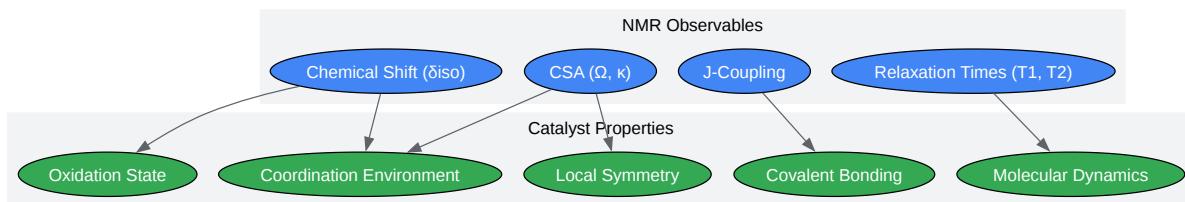


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Caption: Workflow for solid-state ¹⁹⁵Pt NMR of heterogeneous catalysts.

Relationship between NMR Parameters and Catalyst Properties

This diagram shows how different ^{195}Pt NMR parameters are related to the physical and chemical properties of the catalyst.



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Caption: Correlation of ^{195}Pt NMR parameters with catalyst properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for Solid-State ^{195}Pt NMR of Heterogeneous Catalysts]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083798#solid-state-195pt-nmr-of-heterogeneous-catalysts>]

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